

Antimony-125 NRC regulations and guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Antimony-125**
Cat. No.: **B081612**

[Get Quote](#)

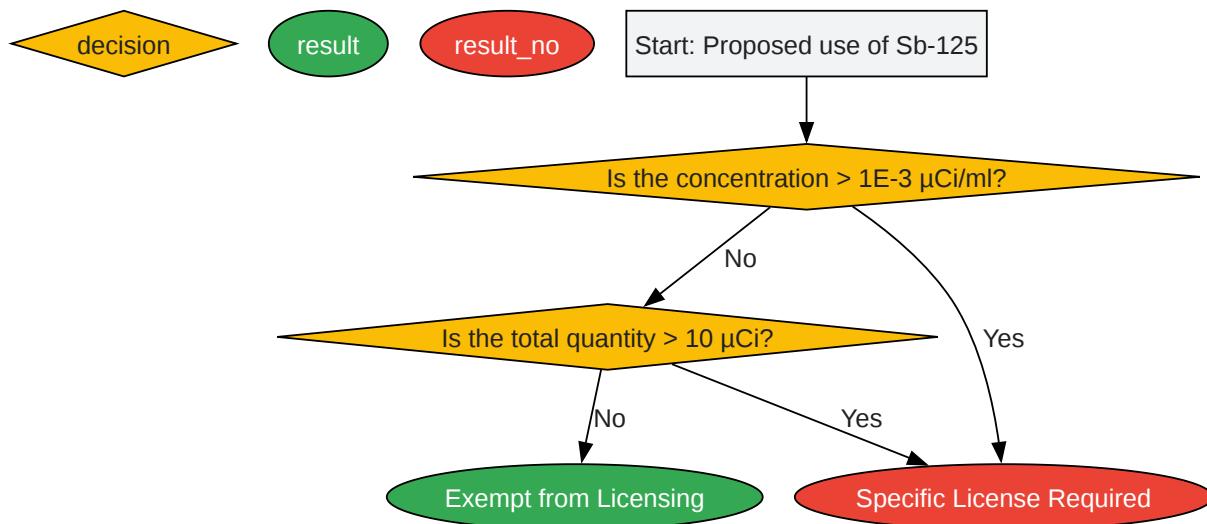
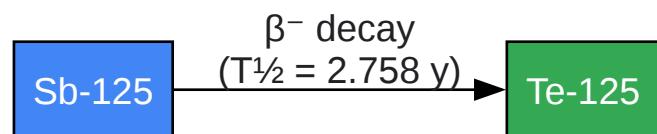
Radiological Properties of Antimony-125

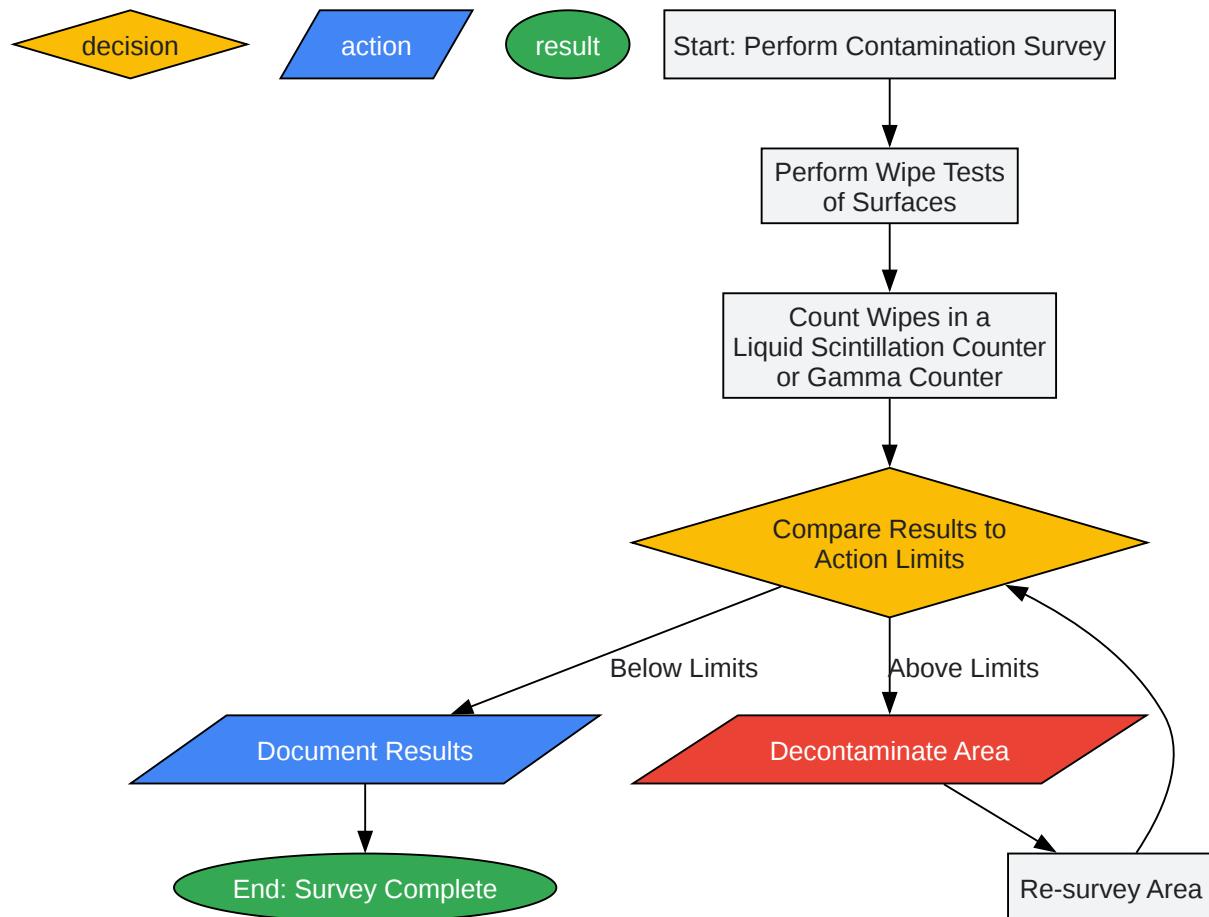
Antimony-125 is a radioisotope of antimony with a half-life of 2.758 years.[1][2] It decays via beta emission to Tellurium-125 (Te-125).[3][4] A significant percentage of its decay, approximately 22.9%, results in the metastable isomer Te-125m, which has a half-life of 57 days.[3]

Table 1: Radiological Data for Antimony-125

Property	Value
Half-life	2.75856 years[5]
Decay Mode	Beta minus (β^-)[3][5]
Beta Decay Energy (Q-value)	766.7 keV[3][4]
Primary Emissions	Beta particles, Gamma rays
Radioactive Daughter	Tellurium-125 (Te-125)[3][5]
Isotopic Mass	124.9052530 u[5]

Below is a simplified decay scheme for **Antimony-125**, illustrating its transformation into Tellurium-125.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotopes of antimony - Wikipedia [en.wikipedia.org]
- 2. Antimony - Wikipedia [en.wikipedia.org]
- 3. Inhb.fr [Inhb.fr]
- 4. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 5. Antimony-125 - isotopic data and properties [chemlin.org]
- To cite this document: BenchChem. [Antimony-125 NRC regulations and guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081612#antimony-125-nrc-regulations-and-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com